Application Notes and Protocols: GADGVGKSA Peptide in Cancer Vaccine Research

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Compound of Interest

Compound Name: *Gadgvgksa*

Cat. No.: *B12393105*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: The **GADGVGKSA** peptide is a 9-mer neoantigen derived from the KRAS G12D mutation, one of the most common driver mutations in several deadly cancers, including pancreatic, colorectal, and lung cancer.[1][2] Unlike tumor-associated antigens (TAAs), which may be expressed on normal cells, neoantigens are tumor-specific and are therefore considered ideal targets for cancer immunotherapy.[3][4] The **GADGVGKSA** peptide can be presented by specific Human Leukocyte Antigen (HLA) molecules on the surface of tumor cells, making them visible to the immune system.[5] This allows for the development of highly targeted therapies, such as cancer vaccines and adoptive T-cell therapies, designed to elicit a potent and specific anti-tumor T-cell response. These application notes provide an overview and detailed protocols for utilizing the **GADGVGKSA** peptide in cancer vaccine research.

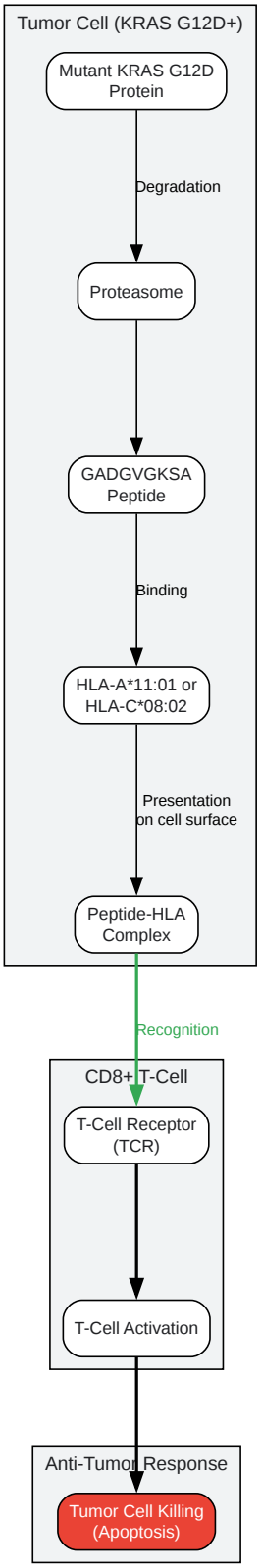
Peptide Characteristics and Function

The **GADGVGKSA** peptide is a key tool for researchers developing immunotherapies against KRAS G12D-mutated cancers. Its primary function is to act as an immunogenic epitope that can be recognized by cytotoxic T lymphocytes (CTLs).

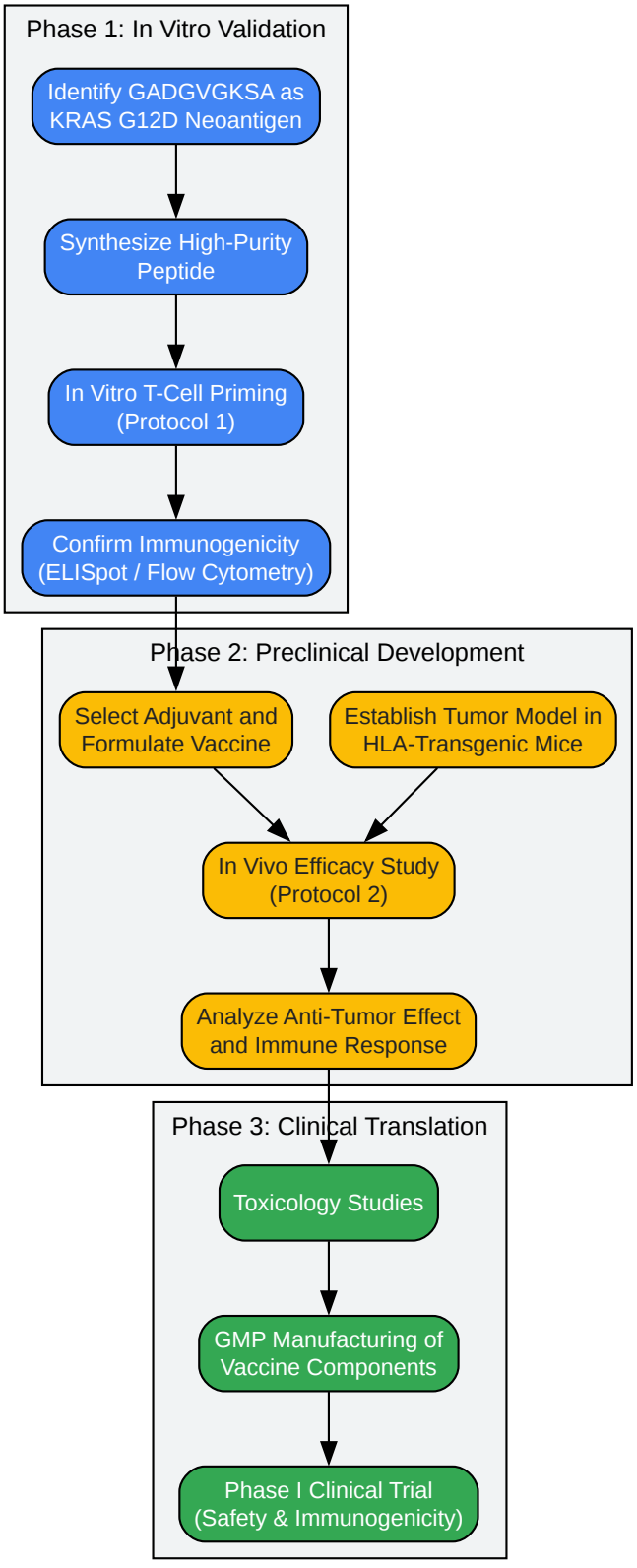
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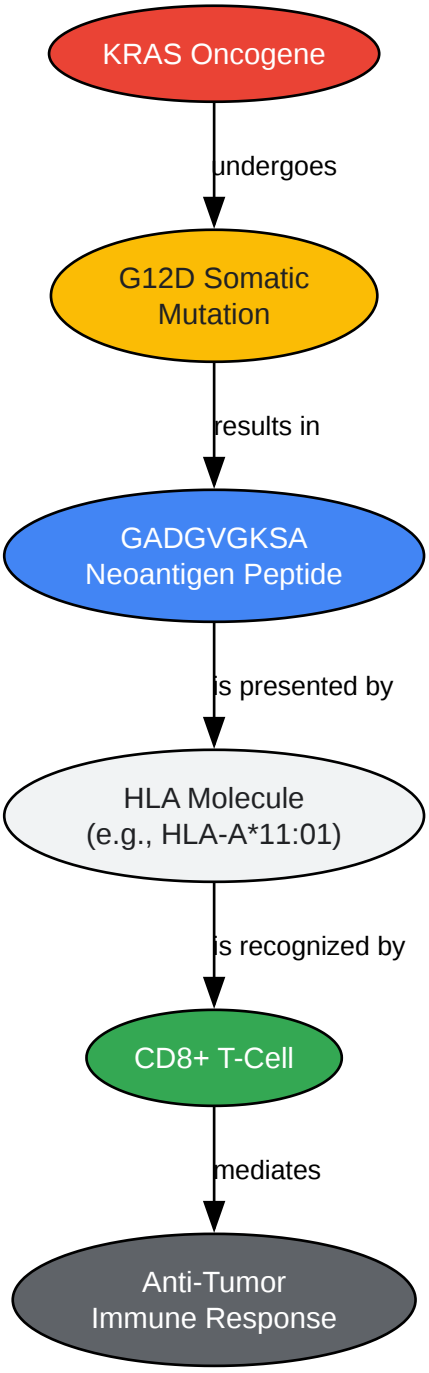
Mechanism of Action: Inside a tumor cell with a KRAS G12D mutation, the altered KRAS protein is degraded into smaller peptides. The **GADGVGKSA** nonamer is one such peptide. It is then loaded onto HLA class I molecules (specifically identified as HLA-C*08:02 and HLA-A*11:01) and transported to the cell surface. This peptide-HLA complex can be recognized by the T-cell receptor (TCR) of specific CD8+ T-cells. This recognition, along with co-stimulatory signals, activates the T-cell to proliferate and attack and kill the cancer cell.

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